

An In-depth Technical Guide to the Safety of tert-Butyl Methyl Sulfide

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Compound of Interest

Compound Name: *tert-Butyl methyl sulfide*

Cat. No.: *B1345668*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **tert-Butyl methyl sulfide** (CAS No. 6163-64-0). The information is compiled from Safety Data Sheets (SDS) from various suppliers and established experimental guidelines to ensure a high level of detail and accuracy for professionals in research and drug development.

Chemical and Physical Properties

tert-Butyl methyl sulfide is a colorless, highly flammable liquid with a characteristic stench.^[1] Its key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C5H12S	[1]
Molecular Weight	104.2 g/mol	[1]
Appearance	Colorless liquid	[1][2]
Odor	Stench	[1][3]
Boiling Point/Range	101 - 102 °C (214 - 216 °F)	[1][2][4]
Flash Point	-3 °C (26.6 °F)	[1][5]
Density	0.826 g/mL at 25 °C	[1][2]
Water Solubility	Insoluble	[1]
Refractive Index	n ₂₀ /D 1.44	[2]

Hazard Identification and GHS Classification

tert-Butyl methyl sulfide is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are its flammability and its potential to cause irritation to the skin, eyes, and respiratory system. [1][4][6]

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Flammable liquids	2	H225: Highly flammable liquid and vapor
Skin irritation	2	H315: Causes skin irritation
Eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity - single exposure (Respiratory system)	3	H335: May cause respiratory irritation

Signal Word: Danger[1][4]

Hazard Pictograms:

- Flame (GHS02)
- Exclamation Mark (GHS07)

Toxicological Information

While specific acute toxicity data for **tert-Butyl methyl sulfide** is not readily available, the primary toxicological concerns are its irritant effects.[1][7] There is no data available to suggest that the substance is a germ cell mutagen, carcinogen, or reproductive toxicant.[1][4]

To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[8]

Mechanism of Action and Signaling Pathways

There is currently no specific information available in the scientific literature detailing the precise mechanism of action or the signaling pathways involved in the toxicological effects of **tert-Butyl methyl sulfide**.

However, research on other sulfur-containing compounds offers some context. For instance, hydrogen sulfide (H₂S), a related gasotransmitter, is known to interact with various cellular processes. It can modulate oxidative stress through pathways like the Keap1/Nrf2 system, where it can induce the translocation of Nrf2 to the nucleus, leading to the expression of antioxidant genes.[1] H₂S can also influence mitochondrial function and cellular bioenergetics. It's important to note that these are general mechanisms for sulfur compounds and have not been specifically demonstrated for **tert-Butyl methyl sulfide**.

Experimental Protocols

The following sections detail standardized experimental protocols for assessing the skin and eye irritation potential of chemicals like **tert-Butyl methyl sulfide**, based on OECD guidelines.

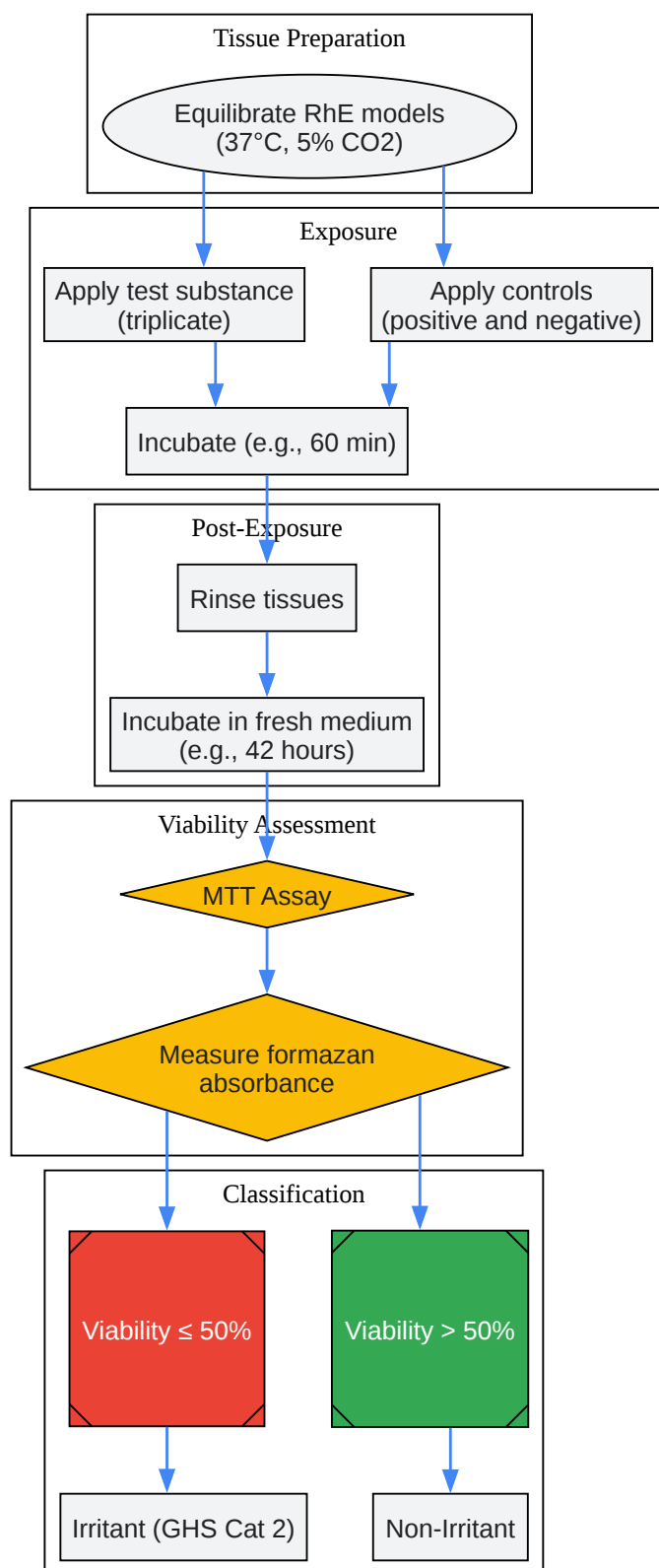
Skin Irritation Testing (based on OECD Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

This in vitro test method uses a reconstructed human epidermis (RhE) model to assess the skin irritation potential of a substance.^[9]

Methodology:

- **Tissue Preparation:** Commercially available RhE models are equilibrated in 6-well plates in a cell culture incubator (37°C / 5% CO₂) for a specified period, typically overnight.^[9]
- **Application of Test Substance:** A defined amount of the test substance (e.g., 30µl for liquids or 25mg for solids) is applied directly to the surface of the RhE tissue.^[9] Triplicate tissues are used for each test substance, along with positive (e.g., 5% SDS) and negative (e.g., ultrapure water) controls.^[9]
- **Exposure and Post-Incubation:** The tissues are exposed to the test substance for a defined period (e.g., 60 minutes) in a cell culture incubator.^[9] Following exposure, the tissues are thoroughly rinsed to remove the test substance and then incubated in fresh medium for a recovery period (e.g., 42 hours).^[9]
- **Viability Assessment:** Tissue viability is determined using a cell viability assay, most commonly the MTT assay.^[9] In this assay, the viable cells metabolize the MTT dye into a blue formazan salt, which is then extracted and quantified spectrophotometrically.^[9]
- **Classification:** The substance is classified based on the mean tissue viability relative to the negative control. If the mean viability is $\leq 50\%$, the substance is classified as a skin irritant (UN GHS Category 2).^[9] If the viability is $> 50\%$, it is considered non-irritant.^[9]

Experimental Workflow for In Vitro Skin Irritation Testing



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Caption: Workflow for OECD TG 439 In Vitro Skin Irritation Test.

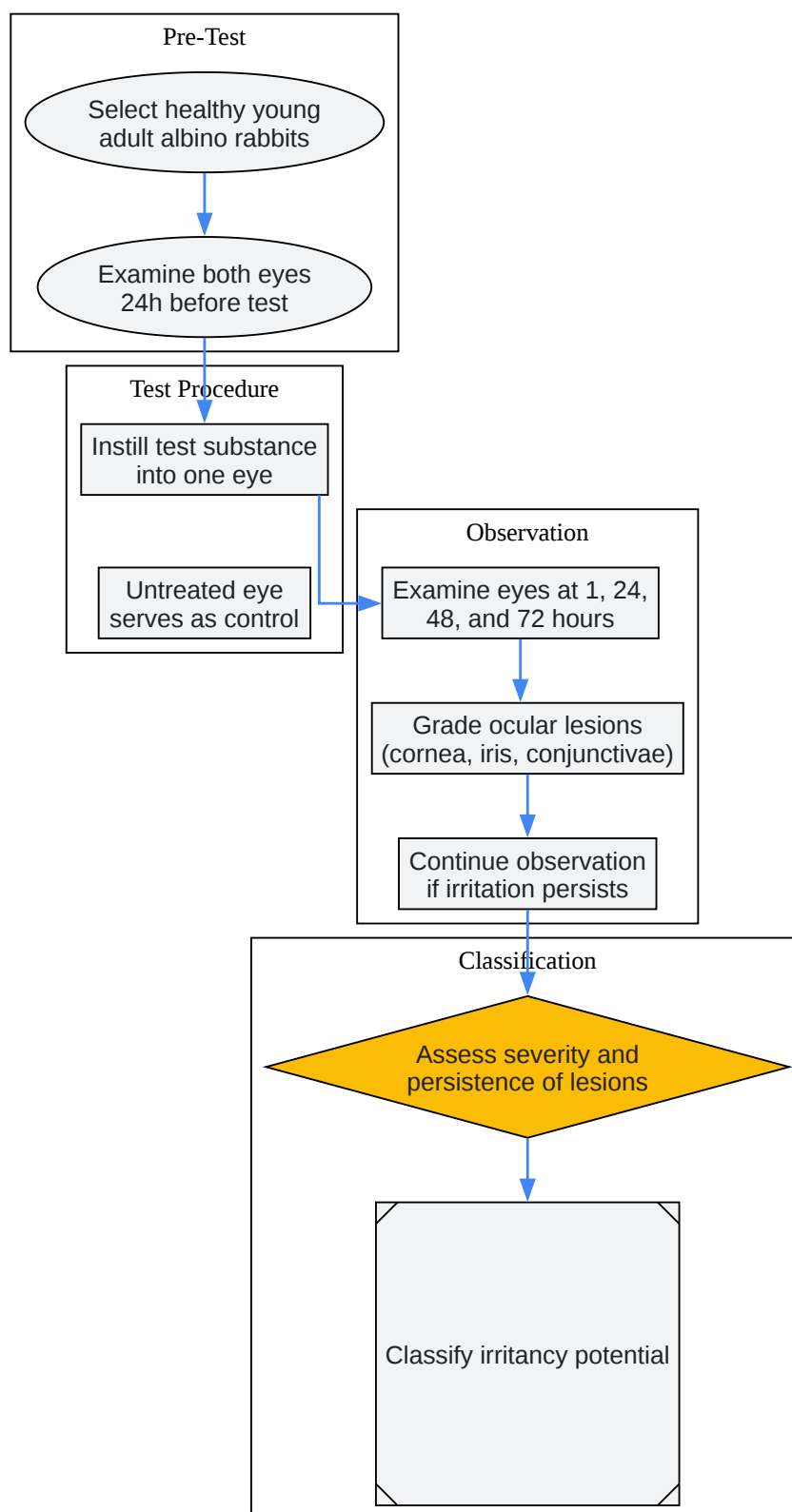
Eye Irritation Testing (based on OECD Guideline 405: Acute Eye Irritation/Corrosion)

This in vivo test is designed to determine the potential of a substance to cause eye irritation or corrosion. A weight-of-evidence analysis and in vitro testing are strongly recommended before considering in vivo studies to minimize animal testing.^[1]

Methodology:

- **Animal Selection and Preparation:** Healthy, young adult albino rabbits are typically used.^[1] Both eyes of each animal are examined 24 hours before the test to ensure they are free from defects.^[1]
- **Test Substance Administration:** The test substance is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.^[1]
- **Observation:** The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after instillation. Observations may continue for up to 21 days if irritation persists.^[1] Ocular lesions (cornea, iris, and conjunctivae) are graded according to a numerical scale.
- **Classification:** The classification of the substance's irritancy potential is based on the severity and persistence of the observed ocular lesions.

Experimental Workflow for In Vivo Eye Irritation Testing



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Caption: Workflow for OECD TG 405 In Vivo Eye Irritation Test.

Handling, Storage, and Emergency Procedures

Proper handling and storage are crucial to minimize the risks associated with **tert-Butyl methyl sulfide**.

Safe Handling and Storage Recommendations

Aspect	Recommendation	Source(s)
Handling	<ul style="list-style-type: none">- Keep away from heat, sparks, open flames, and hot surfaces.[1][4] - Use explosion-proof electrical, ventilating, and lighting equipment.[1][4] - Use only non-sparking tools.[1][4] - Take precautionary measures against static discharge.[1][4] - Avoid contact with skin and eyes.[1][4] - Avoid breathing vapor or mist.[4] - Use only outdoors or in a well-ventilated area.	[1][4]
Storage	<ul style="list-style-type: none">- Store in a well-ventilated place.[1] - Keep container tightly closed.[1][4] - Store in a dry and cool place.[6] - Store in a flammables area.	[1][4][6]
Incompatible Materials	<ul style="list-style-type: none">- Strong oxidizing agents.[1] - Strong acids.[1] - Strong bases.	[1]

First-Aid Measures

Exposure Route	First-Aid Procedure	Source(s)
Eye Contact	- Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. [1] - Remove contact lenses, if present and easy to do. Continue rinsing.[1] - Get medical attention.[1]	[1]
Skin Contact	- Take off immediately all contaminated clothing.[1] - Rinse skin with water or shower.[1] - Wash off immediately with soap and plenty of water.[1] - Get medical attention if irritation develops or persists.[3]	[1][3]
Inhalation	- Remove person to fresh air and keep comfortable for breathing.[1] - If not breathing, give artificial respiration.[1] - Call a POISON CENTER or doctor if you feel unwell.[1]	[1]
Ingestion	- Do NOT induce vomiting.[4] - Never give anything by mouth to an unconscious person.[4] - Rinse mouth with water.[4] - Consult a physician.[4]	[4]

Fire-Fighting and Accidental Release Measures

Scenario	Recommended Action	Source(s)
Fire	- Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[1] - Do NOT use a water jet.[4] - Wear self-contained breathing apparatus for firefighting if necessary.[4]	[1][4]
Accidental Release	- Use personal protective equipment.[4] - Remove all sources of ignition.[4] - Ensure adequate ventilation.[4] - Prevent further leakage or spillage if safe to do so.[4] - Contain spillage, and then collect with non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal.[4]	[4]

Disposal Considerations

Waste from **tert-Butyl methyl sulfide** is classified as hazardous.[1] Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][9] Empty containers may retain product residue and can be dangerous.[1]

Conclusion

tert-Butyl methyl sulfide is a highly flammable liquid that poses a risk of skin, eye, and respiratory irritation. This guide has summarized the key safety information and provided detailed experimental workflows for assessing its irritant properties. Adherence to the recommended handling, storage, and emergency procedures is essential for the safe use of this chemical in a research and development setting. Further research is needed to elucidate the specific toxicological mechanisms and potential signaling pathway interactions of this compound.

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